

A Technical Guide to the Aqueous Decomposition Mechanism of Sodium Percarbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sodium peroxocarbonate*

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This document provides an in-depth examination of the chemical kinetics, pathways, and influencing factors involved in the decomposition of sodium percarbonate (SPC) in aqueous solutions. The information presented is intended to serve as a technical resource for professionals engaged in research and development where SPC is utilized as an oxidizing agent, a source of hydrogen peroxide, or in controlled-release formulations.

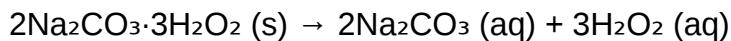
Introduction to Sodium Percarbonate

Sodium percarbonate (SPC), with the chemical formula $2\text{Na}_2\text{CO}_3 \cdot 3\text{H}_2\text{O}_2$, is a crystalline adduct of sodium carbonate and hydrogen peroxide.^{[1][2]} It serves as a stable, solid source of hydrogen peroxide, which is liberated upon dissolution in water.^{[3][4]} This property makes SPC a versatile and powerful oxidizing agent with widespread applications, including as a bleaching agent in detergents, a disinfectant, and for environmental remediation such as water treatment.^{[2][3][5]} Its efficacy is intrinsically linked to the decomposition of its hydrogen peroxide component, a process governed by a series of chemical reactions and environmental factors.^{[2][4]}

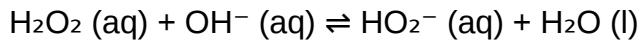
Core Decomposition Mechanism in Aqueous Solution

The decomposition of sodium percarbonate in water is not a single event but a multi-step process. The mechanism can be delineated into three primary stages: dissociation, establishment of an alkaline equilibrium, and the subsequent decomposition of hydrogen peroxide.

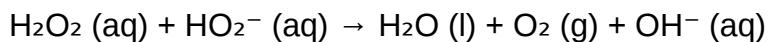
Step 1: Dissociation Upon introduction to water, solid SPC rapidly dissolves and dissociates into its constituent components: sodium carbonate (Na_2CO_3) and hydrogen peroxide (H_2O_2).^[1] ^[3]^[4]



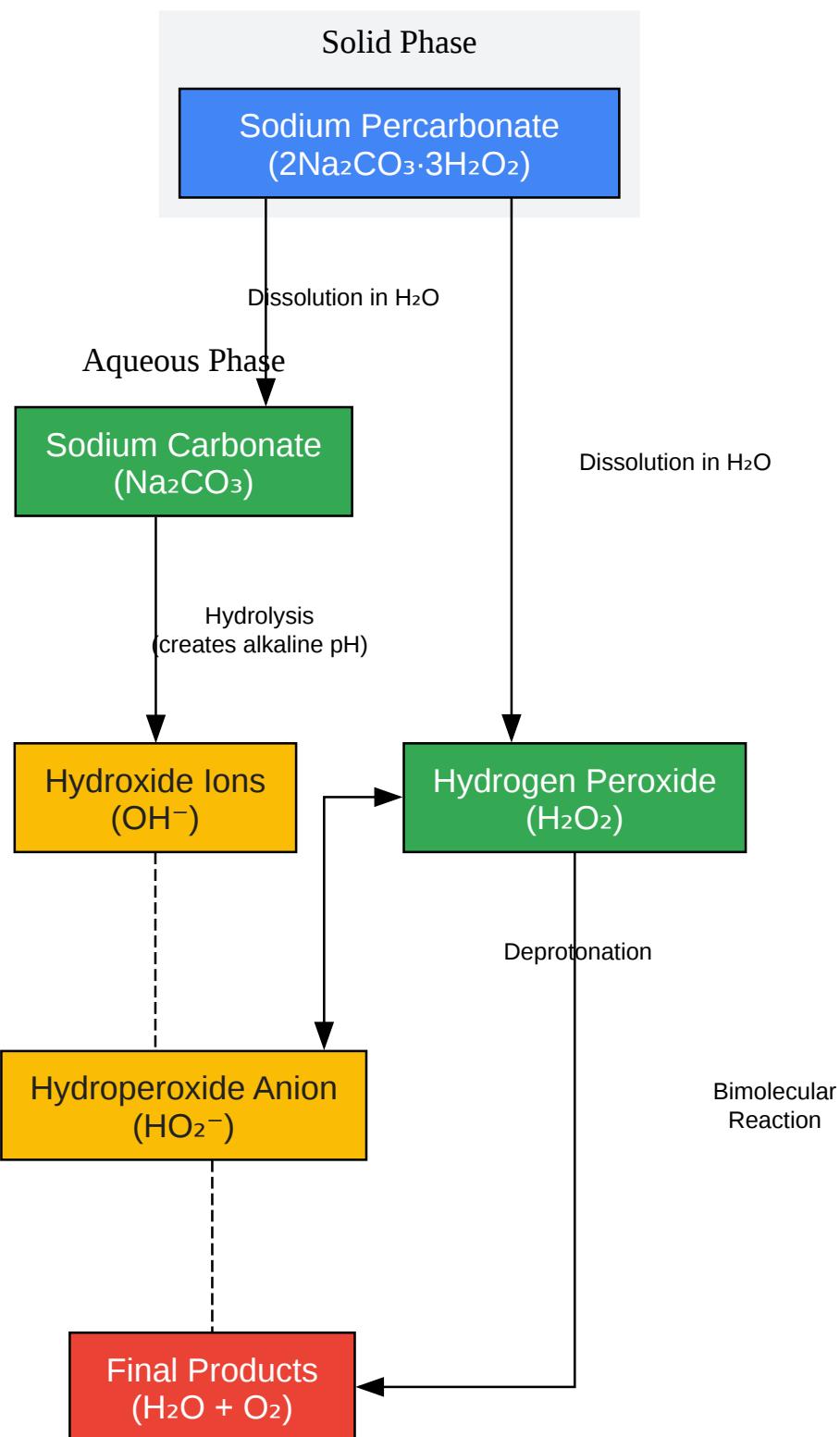
Step 2: Alkaline Hydrolysis and Equilibrium The dissolved sodium carbonate undergoes hydrolysis, creating an alkaline environment. A 1-3% aqueous solution of SPC typically exhibits a pH between 10 and 11.^[6]^[7] This alkalinity is critical as it facilitates the deprotonation of hydrogen peroxide (a weak acid, $\text{pK}_a \approx 11.7$) to form the hydroperoxide anion (HO_2^-).^[8]



Step 3: Hydrogen Peroxide Decomposition The ultimate decomposition pathway involves the reaction between undissociated hydrogen peroxide and the hydroperoxide anion, yielding water and oxygen gas.^[8] While the overall stoichiometry is simple, the mechanism is complex and can proceed through both non-radical and radical pathways, often catalyzed by trace impurities.^[8]



The diagram below illustrates the fundamental pathway from solid SPC to its final decomposition products in an aqueous environment.

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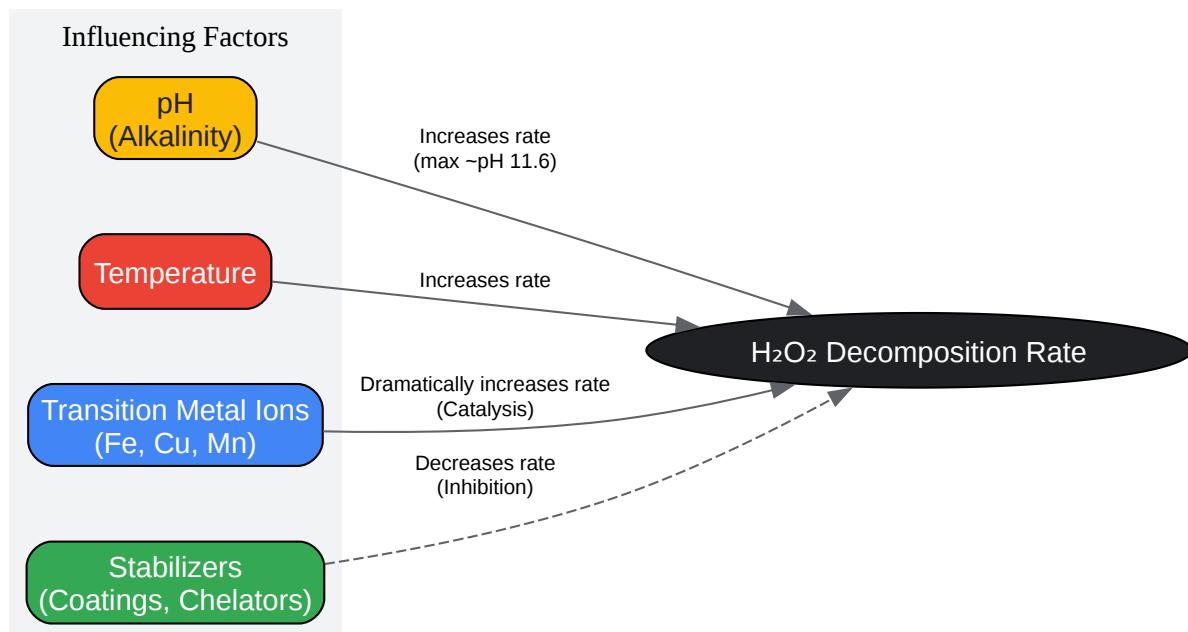
Caption: Overall decomposition pathway of Sodium Percarbonate in water.

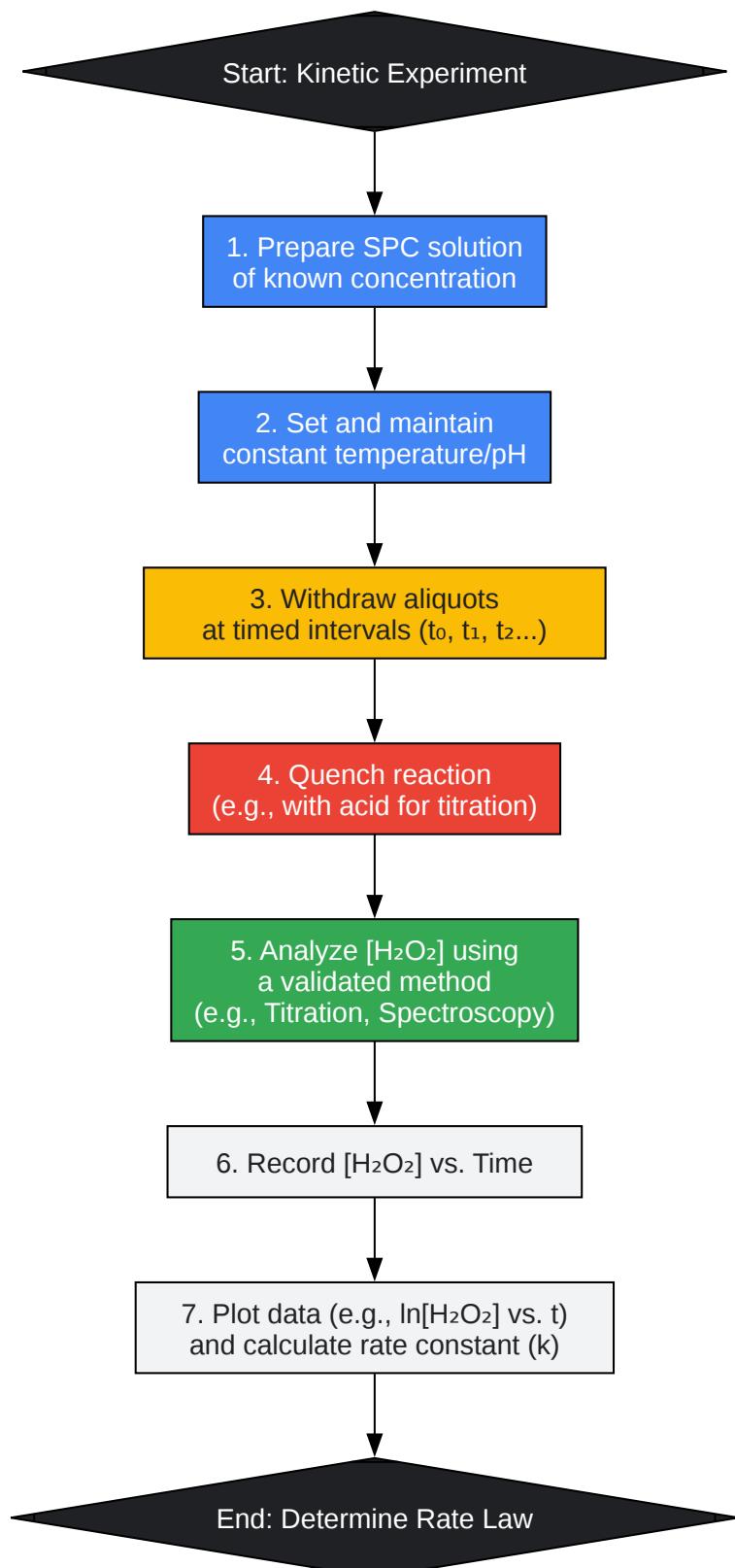
Factors Influencing Decomposition Kinetics

The stability of SPC in solution and the rate of its decomposition are highly sensitive to several environmental and chemical factors.

- pH: The decomposition rate is profoundly influenced by pH. The rate generally increases with pH, reaching a maximum between pH 11.5 and 11.7, a range where the concentrations of H_2O_2 and its reactive conjugate base, HO_2^- , are approximately equal.[8][9] The alkalinity provided by the co-dissolved sodium carbonate thus inherently promotes the decomposition process.[5][10]
- Temperature: As with most chemical reactions, an increase in temperature accelerates the rate of decomposition.[6][10] The thermal decomposition of SPC is an exothermic process, meaning it releases heat.[11][12]
- Catalysts (Transition Metals): The presence of trace amounts of transition metal ions, such as iron ($\text{Fe}^{2+}/\text{Fe}^{3+}$), copper (Cu^{2+}), and manganese (Mn^{2+}), can drastically increase the decomposition rate.[6][9][13] These ions catalyze the breakdown of hydrogen peroxide, often through the formation of highly reactive radical species like the hydroxyl radical ($\bullet\text{OH}$), a mechanism exploited in advanced oxidation processes (AOPs).[14]
- Stabilizers: To enhance the shelf-life of solid SPC and control its reactivity in formulations, stabilizers are often employed. These can include coating agents like sodium silicates or borates that act as a physical barrier to moisture, or chelating agents that sequester catalytic metal ions.[3][6]

The following diagram illustrates the logical relationship between these key factors and the rate of decomposition.



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- To cite this document: BenchChem. [A Technical Guide to the Aqueous Decomposition Mechanism of Sodium Percarbonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081022#sodium-percarbonate-decomposition-mechanism-in-aqueous-solution>]

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